

Personal protective equipment for handling 4-Phenylpyridine

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Compound of Interest

Compound Name: 4-Phenylpyridine

Cat. No.: B135609

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Essential Safety and Handling Guide for 4-Phenylpyridine

This guide provides critical safety, operational, and disposal information for handling **4-Phenylpyridine** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

1. Hazard Identification and Personal Protective Equipment (PPE)

4-Phenylpyridine is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and respiratory irritation.[1][2][3] Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles	Chemical splash goggles conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 are required to provide a complete seal around the eyes.[1][4]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are suitable for splash protection. [2] Always inspect gloves before use and use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with good laboratory practices.[4]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to protect against splashes and contamination.[5]
Respiratory Protection	Respirator	Handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[3][4] If a fume hood is not available or if dust is generated, a NIOSH/MSHA approved air-purifying dust or mist respirator should be used.[3][6]

2. Quantitative Data Summary

The following table summarizes the key quantitative data for **4-Phenylpyridine**:

Property	Value
Molecular Formula	C ₁₁ H ₉ N ^[7]
Molecular Weight	155.20 g/mol ^[7]
Melting Point/Range	71 - 75 °C / 159.8 - 167 °F ^[2]
Boiling Point/Range	274 - 275 °C / 525.2 - 527 °F @ 760 mmHg ^[2]
Appearance	Light yellow powder solid ^[2]

3. Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **4-Phenylpyridine**.

3.1. Pre-Operational Checks:

- **Verify Fume Hood Functionality:** Ensure the chemical fume hood is operational and the airflow is adequate.
- **Inspect PPE:** Check all PPE for integrity and wear it correctly before entering the handling area.
- **Prepare Workspace:** Ensure the work area is clean, uncluttered, and free of incompatible materials such as strong oxidizing agents and strong acids.^{[2][3]}
- **Locate Safety Equipment:** Confirm the location and accessibility of the eyewash station and safety shower.^[8]

3.2. Handling Procedure:

- **Weighing and Transfer:** Conduct all weighing and transfer operations within a certified chemical fume hood to control dust and vapors.^[4]
- **Minimize Dust:** Handle the solid material carefully to avoid generating dust.^{[4][8]}

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[3][8]
- Container Management: Keep the container of **4-Phenylpyridine** tightly closed when not in use.[4][8]

3.3. Post-Handling Procedures:

- Decontamination: Clean the work surface and any equipment used with an appropriate solvent.
- Hand Washing: Thoroughly wash hands and any exposed skin with soap and water after handling.[4]
- Storage: Store **4-Phenylpyridine** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[4][8]

4. Disposal Plan

Proper disposal of **4-Phenylpyridine** waste is crucial to prevent environmental contamination.

4.1. Waste Collection:

- Solid Waste: Collect excess or spilled solid **4-Phenylpyridine** by sweeping or vacuuming it into a suitable, labeled, and closed container for disposal.[3][4][8] Avoid generating dust during cleanup.[8]
- Contaminated Materials: Dispose of contaminated gloves, lab coats, and other materials as hazardous waste in a designated and properly labeled container.[4]

4.2. Waste Disposal:

- Regulatory Compliance: Dispose of all waste containing **4-Phenylpyridine** in accordance with local, regional, and national hazardous waste regulations.[2] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[2]
- Professional Disposal Service: Utilize an approved waste disposal plant for the final disposal of the chemical waste.[1][2]

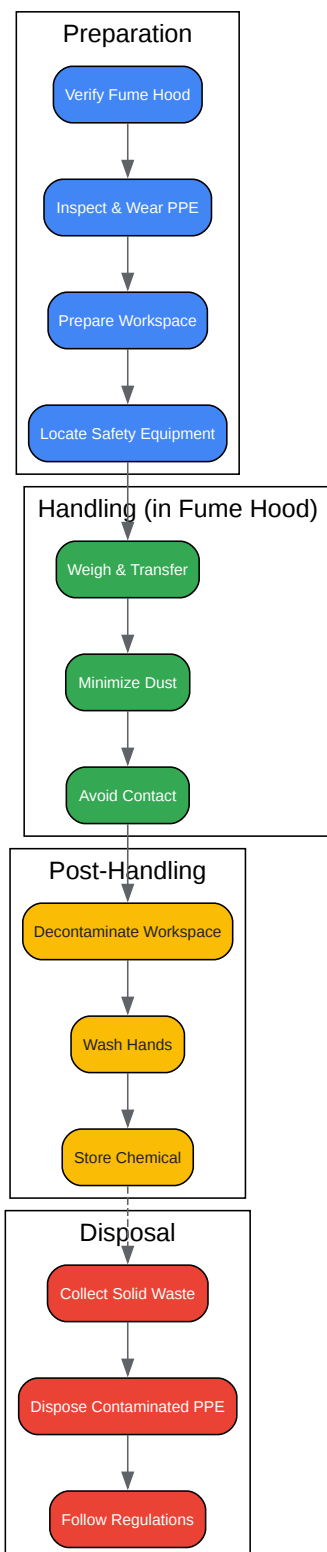
5. First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.^[1]^[2]^[4]

- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids.^[1]^[2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.^[1]^[2]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration.^[2]^[4]
- Ingestion: Clean mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.^[2]^[4]^[8]

6. Experimental Workflow

Workflow for Safe Handling and Disposal of 4-Phenylpyridine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **4-Phenylpyridine**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Phenylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135609#personal-protective-equipment-for-handling-4-phenylpyridine]

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